

# **Application Notes and Protocols for Lithium Nitrite in Li-O2 Battery Electrolytes**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **lithium nitrite** (LiNO<sub>2</sub>) in lithium-oxygen (Li-O<sub>2</sub>) battery electrolytes. The information is intended for researchers and scientists in the field of energy storage and may also be of interest to professionals in drug development exploring redox-active compounds. This document details the role of **lithium nitrite**, its impact on battery performance, and protocols for its experimental application.

## Introduction

Lithium-oxygen (Li-O<sub>2</sub>) batteries are a promising next-generation energy storage technology due to their exceptionally high theoretical energy density. However, they face significant challenges, including high charging overpotentials, poor cycle life, and electrolyte instability. The use of electrolyte additives is a key strategy to address these issues. **Lithium nitrite** (LiNO<sub>2</sub>) has emerged as a compound of interest, primarily as a byproduct of the widely used lithium nitrate (LiNO<sub>3</sub>) additive. LiNO<sub>3</sub> is known to form a stable solid-electrolyte interphase (SEI) on the lithium metal anode. The resulting in-situ formation of LiNO<sub>2</sub> and its subsequent electrochemical activity have prompted investigations into its direct role within the Li-O<sub>2</sub> system.

The primary functions of the nitrate/nitrite redox couple in Li-O<sub>2</sub> battery electrolytes are twofold:



- Anode Protection: The formation of a stable SEI layer on the lithium anode, initiated by the reduction of nitrate to nitrite, is crucial for preventing dendrite growth and minimizing parasitic reactions with the electrolyte.[1][2][3][4][5]
- Redox Mediation: The nitrite anion (NO<sub>2</sub><sup>-</sup>) can be oxidized to nitrogen dioxide (NO<sub>2</sub>) during the charging process. This soluble redox mediator can then chemically decompose the solid lithium peroxide (Li<sub>2</sub>O<sub>2</sub>) discharge product, thereby lowering the charging overpotential and improving energy efficiency.[6]

# **Quantitative Data Summary**

The following tables summarize key performance metrics of Li-O<sub>2</sub> batteries utilizing nitrate-based electrolytes, which inherently involve the presence of nitrite. Direct quantitative data for electrolytes solely containing **lithium nitrite** as the primary additive is limited in the current literature. The data presented here is extracted from studies focusing on lithium nitrate, where the role of the in-situ formed nitrite is implicitly significant.

Table 1: Cycling Performance of Li-O2 Batteries with Nitrate-Based Electrolytes

| Electrolyte<br>Composition               | Current<br>Density<br>(mA·g <sup>-1</sup> ) | Capacity Limit<br>(mAh·g <sup>-1</sup> ) | Cycle Life                   | Reference |
|--|---|--|------------------------------|-----------|
| 0.99 M LiNO₃ -<br>0.01 M KNO₃ in<br>DMSO | 300   | 500                                      | 234 cycles                   | [7]       |
| 0.99 M LiNO₃ -<br>0.01 M KNO₃ in<br>DMSO | 300   | 1000                                     | 108 cycles                   | [7][8]    |
| 1.0 M LiNO₃ in<br>DMSO                   | 300   | 500                                      | < 100 cycles                 | [7]       |
| 1.0 M LiNO₃ in<br>DMA                    | 0.1 mA/cm²                                  | -  | > 80 cycles<br>(>2000 hours) | [4]       |

Table 2: Discharge Capacity of Li-O<sub>2</sub> Batteries with Nitrate-Based Electrolytes



| Electrolyte<br>Composition          | Current Density<br>(mA·g <sup>-1</sup> ) | Discharge Capacity<br>(mAh·g <sup>-1</sup> ) | Reference |
|-------------------------------------|--|--|-----------|
| 1.0 M LiNO₃ in DMSO                 | 300                                      | 3460   | [7]       |
| 0.5 M LiNO₃ - 0.5 M<br>KNO₃ in DMSO | 300                                      | 7656   | [7]       |

# **Experimental Protocols**

The following are generalized protocols for the preparation and testing of Li-O<sub>2</sub> batteries with **lithium nitrite**-containing electrolytes, based on common practices in the field.

## **Electrolyte Preparation**

Objective: To prepare a lithium nitrite-containing electrolyte for Li-O2 battery testing.

#### Materials:

- Lithium nitrite (LiNO2), battery grade
- Lithium salt (e.g., lithium trifluoromethanesulfonate LiTFSI, lithium perchlorate LiClO<sub>4</sub>),
  battery grade
- Anhydrous solvent (e.g., tetraethylene glycol dimethyl ether TEGDME, dimethyl sulfoxide -DMSO), battery grade
- Argon-filled glovebox (H<sub>2</sub>O < 0.1 ppm, O<sub>2</sub> < 0.1 ppm)</li>
- Magnetic stirrer and stir bars
- Volumetric flasks and pipettes

#### Procedure:

- Transfer all materials and equipment into an argon-filled glovebox.
- Dry the **lithium nitrite** and other lithium salts under vacuum at an appropriate temperature (e.g., 80-120°C) for at least 12 hours to remove any residual moisture.



- In a volumetric flask, dissolve the desired amount of the primary lithium salt (e.g., 1 M LiTFSI) in the anhydrous solvent by stirring with a magnetic stir bar until fully dissolved.
- Add the desired concentration of **lithium nitrite** (e.g., 0.05 0.2 M) to the solution.
- Continue stirring until the **lithium nitrite** is completely dissolved.
- Store the prepared electrolyte in a sealed container inside the glovebox.

## Li-O<sub>2</sub> Cell Assembly (Swagelok-type)

Objective: To assemble a Swagelok-type Li-O2 cell for electrochemical testing.

#### Materials:

- Swagelok-type cell components (stainless steel)
- Lithium metal foil (anode)
- Glass fiber separator
- Carbon-based air cathode (e.g., carbon paper, CNT/carbon black mixture)
- Stainless steel mesh (current collector)
- Prepared lithium nitrite-containing electrolyte
- · High-purity oxygen gas

#### Procedure:

- All cell components should be dried in a vacuum oven before being transferred into an argon-filled glovebox.
- Cut circular discs of the lithium metal anode, separator, and air cathode to the appropriate diameter for the Swagelok cell.
- Assemble the cell in the following order from bottom to top:



- Anode casing
- Lithium metal anode
- Glass fiber separator
- Add a few drops of the prepared electrolyte to saturate the separator and anode.
- Air cathode
- Stainless steel mesh current collector
- Cathode plunger with an oxygen diffusion window
- Securely tighten the Swagelok fittings to ensure an airtight seal.
- Remove the assembled cell from the glovebox.
- Purge the cell with high-purity oxygen gas for several minutes before sealing the gas inlet.

### **Electrochemical Characterization**

Objective: To evaluate the electrochemical performance of the assembled Li-O2 cell.

#### Apparatus:

- Battery cycler
- Potentiostat/Galvanostat with Electrochemical Impedance Spectroscopy (EIS) capability

#### Procedure:

- Galvanostatic Cycling:
  - Connect the cell to the battery cycler.
  - Set the desired current density (e.g., 0.05 0.5 mA/cm²).
  - Define the discharge and charge voltage limits (e.g., discharge to 2.0 V, charge to 4.5 V).

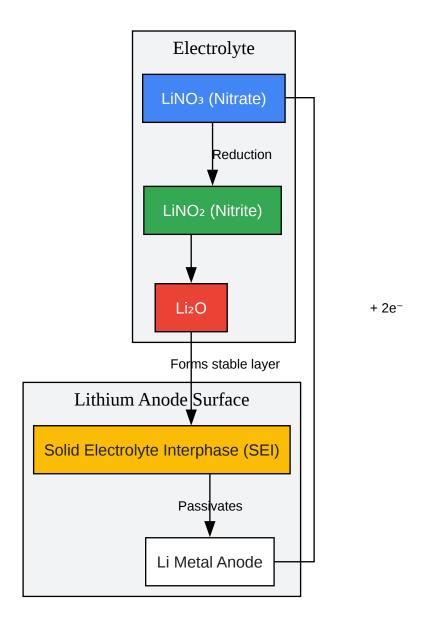


- Set a specific capacity limit for each cycle (e.g., 500 1000 mAh/g) to control the depth of discharge and charge.
- Record the voltage profiles and cycle life.
- Cyclic Voltammetry (CV):
  - Connect the cell to the potentiostat.
  - Set the scan rate (e.g., 0.1 1 mV/s).
  - Define the voltage window (e.g., 2.0 4.5 V vs. Li/Li+).
  - Run the CV scans to investigate the redox behavior of the electrolyte and the oxygen reactions.
- Electrochemical Impedance Spectroscopy (EIS):
  - Perform EIS measurements at different states of charge/discharge.
  - Set the frequency range (e.g., 100 kHz to 0.1 Hz).
  - Apply a small AC voltage amplitude (e.g., 5-10 mV).
  - Analyze the Nyquist plots to understand the changes in cell impedance.

## **Visualizations**

The following diagrams illustrate key mechanisms and workflows related to the application of **lithium nitrite** in Li-O<sub>2</sub> batteries.

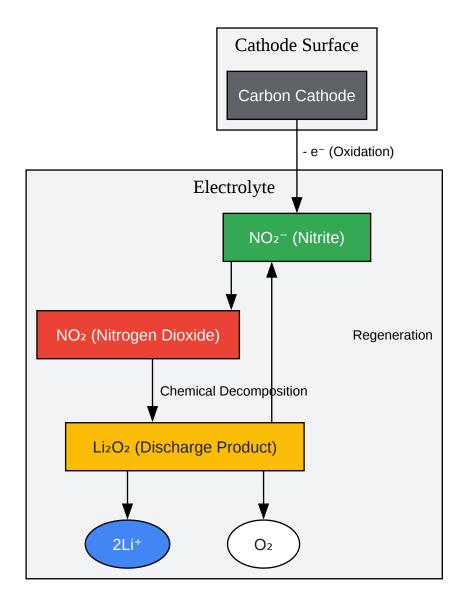




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Caption: SEI formation on the lithium anode.

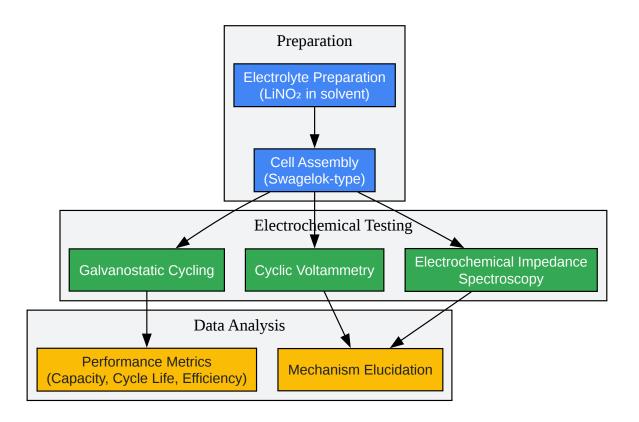




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Caption: Redox mediation during charging.





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Caption: Experimental workflow.

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